



Application Notes and Protocols for Electrospray-Assisted Preparation of Ketoprofen-Loaded Microspheres

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Compound of Interest		
Compound Name:	Ketoprofen sodium	
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Introduction

The electrospray technique is a versatile and efficient method for fabricating polymeric microspheres for controlled drug delivery.[1] This method utilizes electrostatic forces to atomize a polymer solution, resulting in the formation of uniform micro-sized particles.[2] For poorly water-soluble drugs like ketoprofen, a non-steroidal anti-inflammatory drug (NSAID), encapsulation into microspheres can enhance its therapeutic efficacy by providing sustained release and protecting the gastric mucosa from irritation.[3][4]

These application notes provide a detailed protocol for the preparation of ketoprofen-loaded shellac microspheres (Keto-SLAC) using the electrospray technique, based on established research. The protocol outlines the preparation of the polymer solution, the electrospraying process, and subsequent characterization of the resulting microspheres.

Materials and Equipment

- Materials: Ketoprofen, Shellac, Ethanol
- Equipment: High-voltage DC power supply, Syringe pump, 5 mL syringe, 18G flat needle, Aluminum foil (as a receiving plate), Magnetic stirrer, Water bath.

Experimental Protocols



1. Preparation of Ketoprofen-Shellac (Keto-SLAC) Solution

A transparent solution is prepared by dissolving shellac and ketoprofen in ethanol. The ratio of ketoprofen to shellac is maintained at 1:10.[5][6]

- Example for a 2.5% Shellac/Ketoprofen Solution:
 - Dissolve 2.5 g of shellac in 10 mL of ethanol.[5][6]
 - Add 0.25 g of ketoprofen to the shellac solution.[5][6]
 - Stir the mixture at 300 rpm in a water bath at 45°C for 1 hour until a transparent solution is obtained.[5][6]
 - Prepare solutions with varying shellac concentrations (e.g., 25% to 65%) to investigate the effect on microsphere morphology.[5][6]

2. Electrospraying Process

The prepared Keto-SLAC solution is then subjected to an electrospraying process to form microspheres.

- Pour the prepared Keto-SLAC solution into a 5 mL syringe fitted with an 18G flat needle.[5]
- Mount the syringe on a syringe pump.
- Connect the needle to the positive terminal of a high-voltage DC power supply. [5][6]
- Place an aluminum foil, connected to the negative electrode, as the receiving plate at a set distance from the needle tip.[5][6]
- Set the process parameters as detailed in Table 1.
- 3. Characterization of Microspheres

The physical and chemical properties of the prepared microspheres are investigated to ensure the successful encapsulation and desired characteristics.



- Morphology: The surface morphology and size distribution of the microspheres are examined using Scanning Electron Microscopy (SEM).
- Solid-State Characterization:
 - Differential Scanning Calorimetry (DSC): To determine the physical state of ketoprofen within the microspheres. The disappearance of the sharp endothermic peak of crystalline ketoprofen indicates its amorphous dispersion within the polymer matrix.[5][6]
 - X-ray Diffraction (XRD): To confirm the crystalline or amorphous nature of the encapsulated drug. The absence of characteristic crystalline peaks of ketoprofen suggests its successful amorphization.[5][6]
- In Vitro Drug Release: The release profile of ketoprofen from the microspheres is studied using a suitable dissolution apparatus. Studies have shown that ketoprofen can be released in a sustained manner for up to 20-21 days.[5][7]
- Biocompatibility: The cytotoxicity of the prepared microspheres is assessed using cell viability assays such as CCK-8 and Lactate Dehydrogenase (LDH) assays on fibroblast cell lines (e.g., NIH 3T3).[5][6]

Data Presentation

Table 1: Electrospray Process Parameters for Keto-SLAC Microsphere Preparation[5][6]

Parameter	Value
Flow Rate	3 mL/h
Voltage	10 kV
Receiving Distance	15 cm and 30 cm
Ambient Temperature	25°C
Ambient Humidity	40% ± 5%

Table 2: Influence of Shellac Concentration and Receiving Distance on Microsphere Characteristics[5][6]

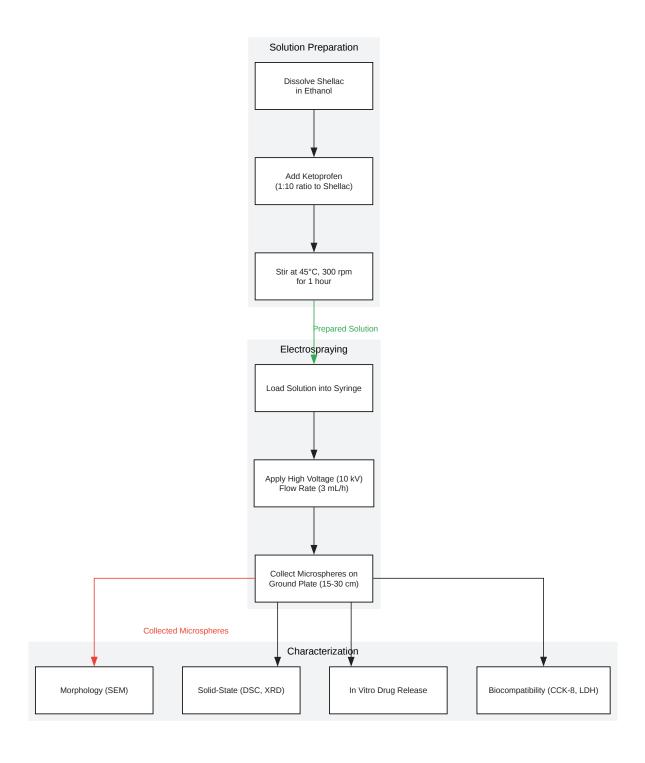


Shellac Concentration	Receiving Distance	Microsphere Morphology	Average Particle Size
25% - 55%	15 cm	Smooth surface, no agglomeration	Bimodal distribution
65%	15 cm	Spindle-like fibers observed	-
25%	30 cm	Uniform size distribution	27 μm

Visualization of Experimental Workflow

The following diagram illustrates the key steps involved in the preparation and characterization of ketoprofen-loaded microspheres using the electrospray technique.





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Caption: Workflow for electrospray preparation and analysis of ketoprofen microspheres.



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